

A Comprehensive Review of 9-Methyldecanoic Acid: Synthesis, Biological Activity, and Analytical Methods

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Compound of Interest

Compound Name: 9-Methyldecanoic acid

CAS No.: 1119-63-7

Cat. No.: B073587

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For Researchers, Scientists, and Drug Development Professionals

Introduction

9-Methyldecanoic acid, a branched-chain fatty acid, is a molecule of growing interest in various scientific disciplines. Its unique structural properties impart distinct physical and biological characteristics compared to its linear counterpart, decanoic acid. This technical guide provides a comprehensive literature review of **9-methyldecanoic acid**, covering its synthesis, physicochemical properties, biological activities, and the analytical methods used for its quantification. This document aims to serve as a valuable resource for researchers and professionals involved in drug discovery and metabolic research.

Physicochemical Properties

9-Methyldecanoic acid is a medium-chain fatty acid with the chemical formula $C_{11}H_{22}O_2$.^[1] Its branched structure influences its physical properties, such as melting point and boiling point,

which differ from straight-chain fatty acids of similar molecular weight.[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **9-Methyldecanoic Acid** and its Methyl Ester

Property	9-Methyldecanoic Acid	Methyl 9-methyldecanoate	Source(s)
IUPAC Name	9-methyldecanoic acid	methyl 9-methyldecanoate	[1]
Synonyms	9-Methylcapric acid	-	[1]
CAS Number	1119-63-7	5129-55-5	[1][2]
Molecular Formula	C ₁₁ H ₂₂ O ₂	C ₁₂ H ₂₄ O ₂	[1][2]
Molecular Weight	186.29 g/mol	200.32 g/mol	[1][2]
Appearance	-	Colorless to light yellow liquid	[2]
Solubility	-	Soluble in organic solvents, insoluble in water	[2]

Synthesis of 9-Methyldecanoic Acid

The synthesis of **9-methyldecanoic acid** can be achieved through various organic chemistry routes. One common and versatile method is the malonic ester synthesis.[3][4][5] This method allows for the elongation of an alkyl halide chain by two carbons, resulting in a carboxylic acid.

Experimental Protocol: Malonic Ester Synthesis of 9-Methyldecanoic Acid

This protocol describes a potential synthetic route for **9-methyldecanoic acid** starting from 1-bromo-7-methyl-octane (isobutyl bromide can be used to synthesize this precursor).

Step 1: Formation of the Malonate Enolate

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium ethoxide in absolute ethanol.
- Slowly add diethyl malonate to the stirred solution at room temperature. The reaction is exothermic.
- Stir the mixture for one hour to ensure the complete formation of the diethyl malonate enolate.

Step 2: Alkylation

- To the enolate solution, add 1-bromo-7-methyl-octane dropwise.
- Reflux the reaction mixture for 8-12 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.

Step 3: Hydrolysis and Decarboxylation

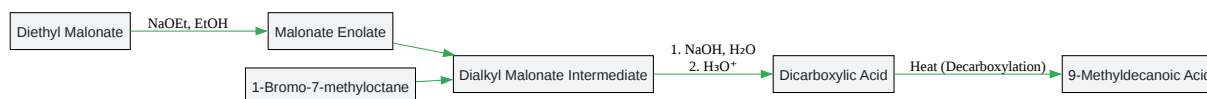
- Add a solution of sodium hydroxide in water to the reaction mixture.
- Reflux the mixture for 4-6 hours to hydrolyze the ester groups.
- Cool the reaction mixture and acidify with concentrated hydrochloric acid.
- Gently heat the acidified solution to effect decarboxylation, which is observed by the evolution of carbon dioxide gas. Continue heating until gas evolution ceases.

Step 4: Purification

- After cooling, extract the aqueous layer with diethyl ether.
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Remove the solvent by rotary evaporation.

- The crude **9-methyldecanoic acid** can be further purified by vacuum distillation.

Quantitative Data: While specific yield data for this exact synthesis is not readily available in the searched literature, malonic ester syntheses typically provide moderate to good yields, often in the range of 50-80%, depending on the specific substrates and reaction conditions.



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Malonic ester synthesis of **9-methyldecanoic acid**.

Biological Activity and Signaling Pathways

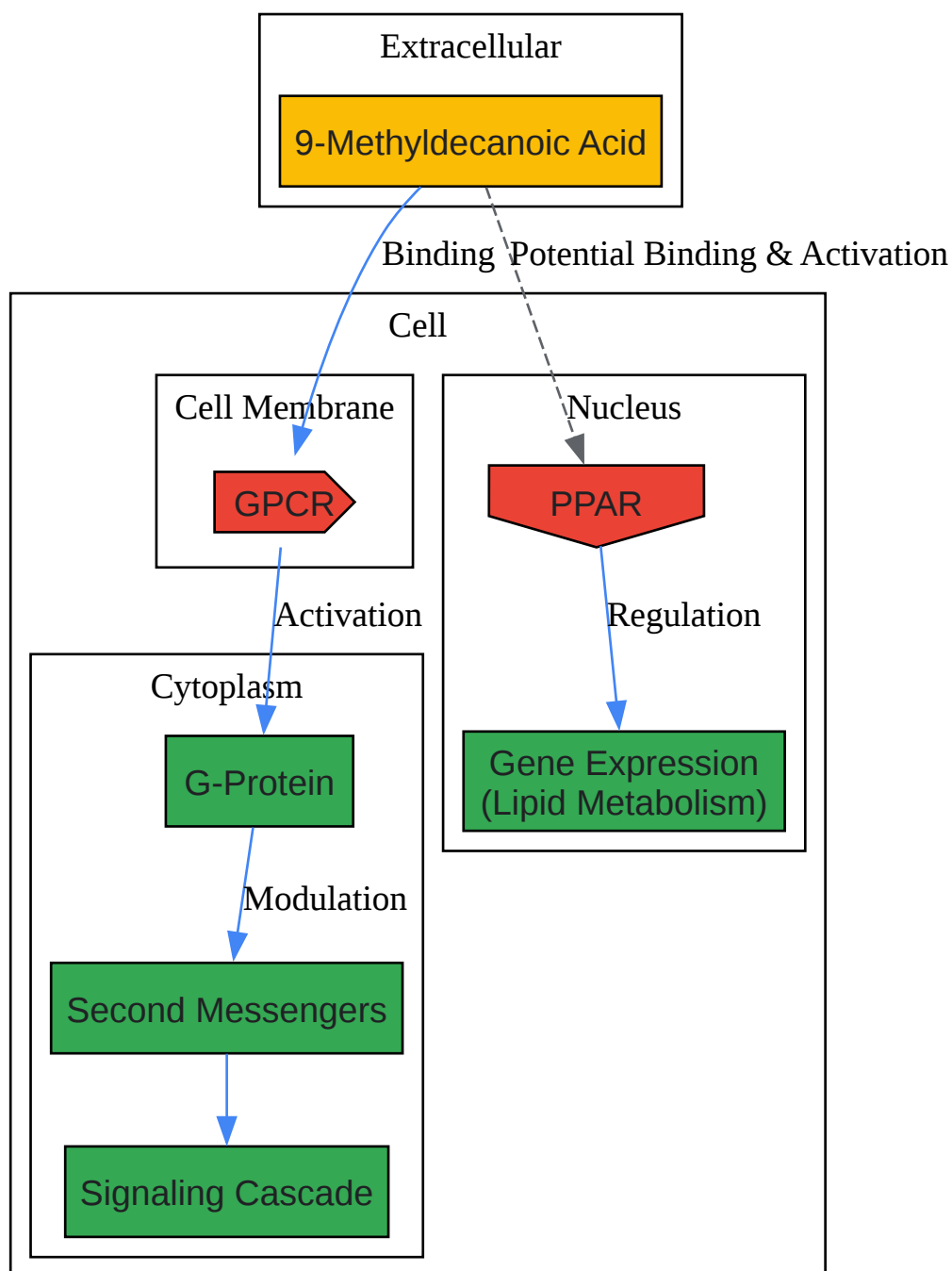
Branched-chain fatty acids (BCFAs) are increasingly recognized for their diverse biological roles, including acting as signaling molecules.[3][6] While specific research on the signaling pathways of **9-methyldecanoic acid** is limited, studies on related medium-chain fatty acids, such as decanoic acid, provide valuable insights into its potential mechanisms of action.

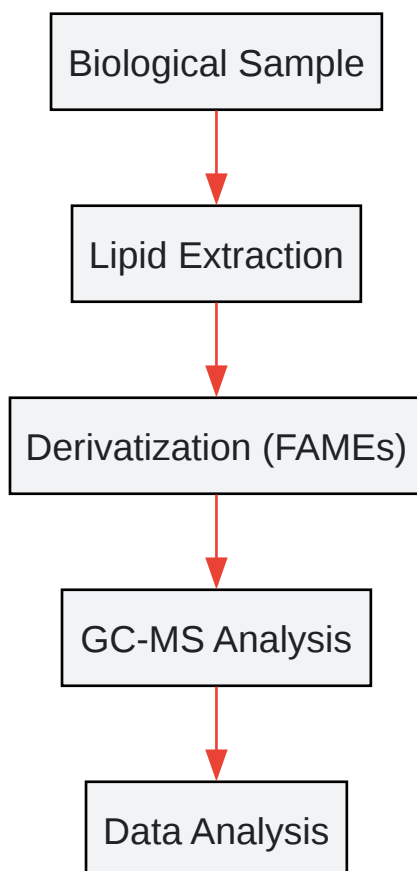
Potential Involvement in Nuclear Receptor Signaling

Fatty acids are known ligands for peroxisome proliferator-activated receptors (PPARs), which are nuclear receptors that play crucial roles in lipid and glucose metabolism.[7] Decanoic acid has been shown to be a modulating ligand for PPARs, suggesting that **9-methyldecanoic acid** may also interact with these receptors to influence gene expression related to fatty acid oxidation and energy homeostasis.[7]

G-Protein Coupled Receptor (GPCR) Signaling

Fatty acids can also act as signaling molecules through G-protein coupled receptors (GPCRs), a large family of cell surface receptors that mediate a wide range of physiological responses.[8] [9] Although direct evidence for **9-methyldecanoic acid** binding to specific GPCRs is not yet established, the structural similarities to other known fatty acid ligands of GPCRs suggest this as a plausible signaling mechanism.





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